

A Comparative Guide to the Bioanalytical Quantification of Desmethyl Erlotinib

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Compound of Interest

Compound Name: Desmethyl Erlotinib-d4-1

Cat. No.: B15622674

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For researchers, scientists, and drug development professionals engaged in the pharmacokinetic and metabolic studies of Erlotinib, the accurate quantification of its active metabolite, Desmethyl Erlotinib (OSI-420), is critical. This guide provides a comparative overview of published liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the determination of Desmethyl Erlotinib in biological matrices. While **Desmethyl Erlotinib-d4-1** serves as an ideal internal standard for such assays, this guide focuses on the linearity and range established for the quantification of the unlabeled analyte, Desmethyl Erlotinib.

Performance Comparison of LC-MS/MS Methods

The following table summarizes the key performance characteristics of various validated methods for the quantification of Desmethyl Erlotinib, providing a clear comparison of their linear ranges and limits of quantification.

Method Reference	Matrix	Linear Range (ng/mL)	LLOQ (ng/mL)	ULOQ (ng/mL)	Internal Standard
Svedberg et al. (2015)[1][2]	Human Plasma	0.5 - 500	0.5	500	OSI-597
Rood et al. (2021)[3][4][5]	Human Plasma	1 - 1000	1	1000	¹³ C ₆ -OSI-420
Rood et al. (2021) - High Sensitivity[3][4][5]	Human Plasma	0.1 - 1000	0.1	1000	¹³ C ₆ -OSI-420
Titier et al. (2008) (as cited in Rood et al., 2021)[6]	Human Plasma	5 - 2500	5	2500	Erlotinib- ¹³ C ₆
Svedberg et al. (2015) - Didesmethyl Erlotinib[1][2]	Human Plasma	0.15 - 10	0.15	10	OSI-597

Note: LLOQ (Lower Limit of Quantification), ULOQ (Upper Limit of Quantification). Desmethyl Erlotinib is also known as OSI-420.

Experimental Protocols

Detailed methodologies are crucial for replicating and comparing analytical methods. Below are summaries of the experimental protocols from the cited literature.

Method 1: Svedberg et al. (2015)[1][2]

- Sample Preparation: Protein precipitation.

- Chromatography:
 - Column: BEH XBridge C18 (100 x 2.1 mm, 1.7 μ m).
 - Mobile Phase: Gradient elution with acetonitrile and 5 mM ammonium acetate.
 - Flow Rate: 0.7 mL/min.
 - Run Time: 7 minutes.
- Mass Spectrometry:
 - Instrument: Waters Xevo triple quadrupole mass spectrometer.
 - Ionization: Not specified, but typically Electrospray Ionization (ESI) for this type of analysis.
 - Detection: Multiple Reaction Monitoring (MRM).

Method 2: Rood et al. (2021)[3][4][5]

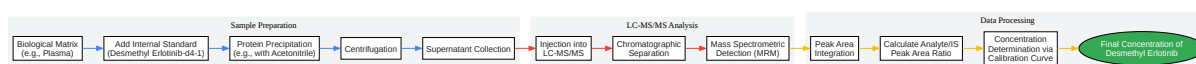
- Sample Preparation: Simple "crash, dilute, and shoot" with acetonitrile.
- Chromatography:
 - System: More sensitive Sciex QTRAP5500 system.
 - Run Time: 4.5 minutes.
- Mass Spectrometry:
 - Instrument: Sciex QTRAP5500.
 - Ionization: Not specified, likely ESI.
 - Detection: MRM.

Method 3: Titier et al. (2008)[6]

- Sample Preparation: Not detailed in the provided search results.
- Chromatography:
 - System: HPLC-MS/MS.
- Mass Spectrometry:
 - Instrument: Not detailed in the provided search results.

Visualizing the Analytical Workflow

A generalized workflow for the quantification of Desmethyl Erlotinib using an internal standard like **Desmethyl Erlotinib-d4-1** is depicted below. This process ensures accuracy and reproducibility by correcting for variations during sample processing and analysis.



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